

Technical Guide: Physicochemical Properties of 2,6-Dimethoxytoluene

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Compound of Interest

Compound Name: 2,6-Dimethoxytoluene

Cat. No.: B1360059

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This technical document provides core data on **2,6-Dimethoxytoluene**, a key organic chemical synthesis intermediate. The information is presented to support research and development activities.

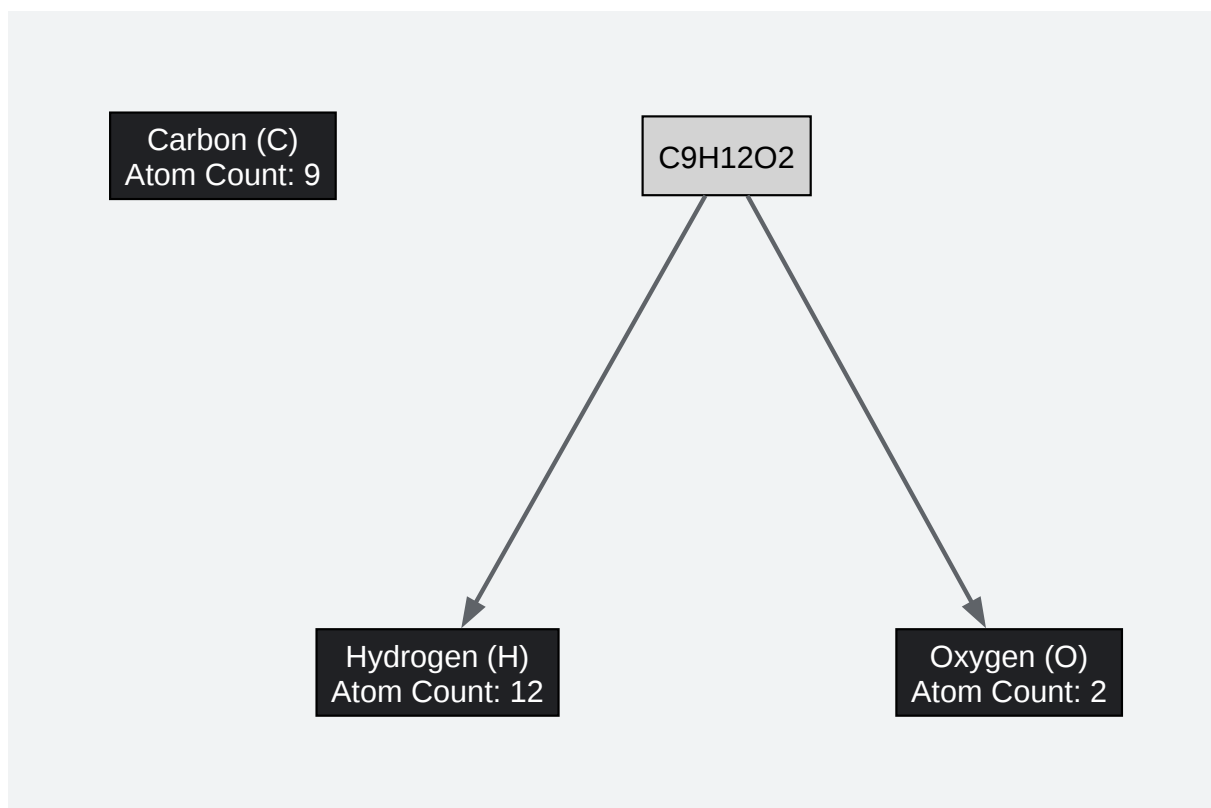
Core Chemical Data

The fundamental physicochemical properties of **2,6-Dimethoxytoluene** have been determined and are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical characterization.

Identifier	Value
Molecular Formula	C ₉ H ₁₂ O ₂ [1] [2] [3]
Molecular Weight	152.19 g/mol [3] [4] [5] [6]
Exact Mass	152.1904 [1] [2]
CAS Number	5673-07-4 [1] [2] [3]
Linear Formula	CH ₃ C ₆ H ₃ (OCH ₃) ₂ [5]

Chemical Structure and Composition

The molecular formula $C_9H_{12}O_2$ indicates the elemental composition of **2,6-Dimethoxytoluene**, which is comprised of carbon, hydrogen, and oxygen atoms. The relationship between the constituent elements is visualized below.



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